

An In-depth Technical Guide to 2-Formylthiophene-3-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Formylthiophene-3-carboxylic acid

Cat. No.: B010510

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Formylthiophene-3-carboxylic acid**. Due to the limited availability of published experimental data for this specific compound, this guide also outlines a plausible synthetic pathway and highlights the general biological significance of the thiophene scaffold in drug discovery.

Core Compound Identification

IUPAC Name: **2-Formylthiophene-3-carboxylic acid**^{[1][2][3][4]}

Chemical Structure:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthonix, Inc > 19991-69-6 | 2-Formylthiophene-3-carboxylic acid [synthonix.com]
- 2. 2-Formylthiophene-3-carboxylic acid [acrospharmatech.com]
- 3. 19991-69-6|2-Formylthiophene-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. 2-Formylthiophene-3-carboxylic acid , Package: 1g , Laibo Chem - Acs Reagentes [acsreagentes.com.br]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Formylthiophene-3-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010510#2-formylthiophene-3-carboxylic-acid-iupac-name-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com